

1-(Bromomethyl)-4-propylbenzene: Technical Characterization Guide

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Compound of Interest

Compound Name: 1-(Bromomethyl)-4-propylbenzene

CAS No.: 91062-39-4

Cat. No.: B1290076

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Chemical Identity & Relevance

- IUPAC Name: 1-(Bromomethyl)-4-propylbenzene[1][3][4][5]
- Common Name: 4-Propylbenzyl bromide;
-Bromo-4-propyltoluene[1][2][3]
- CAS Number: 91062-39-4 (Note: Often confused with ring-brominated isomer 588-93-2; ensure specificity for benzylic bromide).[1][3]
- Molecular Formula:
[2][3]
- Molecular Weight: 213.12 g/mol [1][2]
- Role in Drug Development: A critical alkylating agent used to introduce the 4-propylbenzyl motif into pharmacophores.[1][2][3] The high reactivity of the benzylic bromide makes it an ideal electrophile for

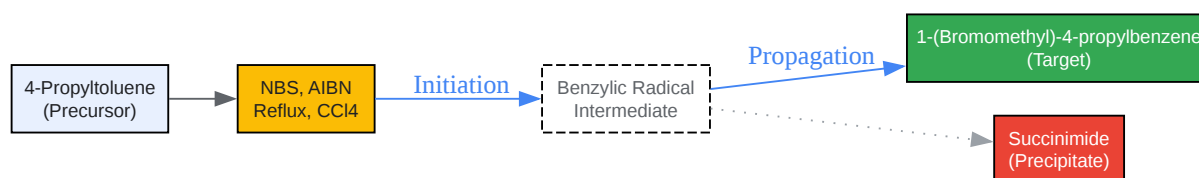
coupling with amines, thiols, and enolates.

Synthesis & Preparation Protocol

To ensure the spectroscopic data corresponds to a high-purity analyte, the compound is typically synthesized via Wohl-Ziegler bromination.^{[1][2][3]} This radical substitution is preferred over direct bromination to avoid ring substitution.^{[1][2][3]}

Reaction Pathway

The synthesis utilizes N-bromosuccinimide (NBS) and a radical initiator (AIBN or Benzoyl Peroxide) in carbon tetrachloride or trifluorotoluene.^{[1][2][3]}



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Figure 1: Radical bromination pathway for the selective synthesis of **1-(Bromomethyl)-4-propylbenzene**.

Critical Protocol Steps

- Stoichiometry: Use 1.05 eq of NBS to 1.0 eq of 4-propyltoluene. Excess NBS leads to gem-dibromides.^{[1][2][3]}
- Initiation: Degas solvent thoroughly.^{[1][2][3]} Add AIBN (0.05 eq) at reflux temperature (for).
- Purification: The product is a lachrymator.^{[1][2][3]} Filter off succinimide while hot.^{[1][2][3]} Remove solvent in vacuo.^{[1][2][3][6]} Purify via vacuum distillation (bp ~110°C @ 10 mmHg) to remove unreacted starting material.

Spectroscopic Data

The following data represents the standard spectral signature for pure **1-(Bromomethyl)-4-propylbenzene**.

A. Nuclear Magnetic Resonance (

&

NMR)

Solvent:

; Reference: TMS (

0.00 ppm).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Insight
	7.32	Doublet (Hz)	2H	Ar-H (ortho to)	Deshielded by Br proximity. [1] [2] [3]
	7.16	Doublet (Hz)	2H	Ar-H (meta to)	Typical aromatic range. [1] [2] [3]
	4.49	Singlet	2H	Ar-CH -Br	Diagnostic Peak. Sharp singlet characteristic of benzylic bromides. [1] [2] [3]
	2.58	Triplet (Hz)	2H	Ar-CH -Et	Benzylic protons of propyl chain. [1] [2] [3]
	1.63	Multiplet	2H	-CH -Me	Methylene bridge. [1] [2] [3]
	0.94	Triplet (Hz)	3H	-CH	Terminal methyl group. [1] [2] [3]
	33.8	Singlet		Ar-CH -Br	Upfield shift relative to Cl analogs due to heavy atom effect. [1] [2] [3]

143.2	Singlet	Ar-C-Pr	Ipso carbon (propyl side). [1][2][3]
135.1	Singlet	Ar-C-CH Br	Ipso carbon (bromide side). [1][2][3]

Expert Insight: The singlet at 4.49 ppm is the primary quality attribute.[1][2][3] If this peak appears as a quartet or doublet, it indicates incomplete bromination (presence of starting material methyl at 2.3 ppm) or over-bromination (gem-dibromide methine at ~6.6 ppm).[1][2][3]

B. Infrared Spectroscopy (FT-IR)

Method: Neat liquid film (NaCl plates).[1][2][3]

Wavenumber ()	Vibration Mode	Intensity	Interpretation
3025	stretch	Weak	Aromatic ring protons.
2960, 2930	stretch	Medium	Propyl alkyl chain.[1][2][3]
1610, 1510	stretch	Medium	Aromatic ring breathing modes.[1][2][3]
1205	wag	Medium	Benzylic methylene wagging.
605	stretch	Strong	Diagnostic. Carbon-Bromine bond stretch. [1][2][3]

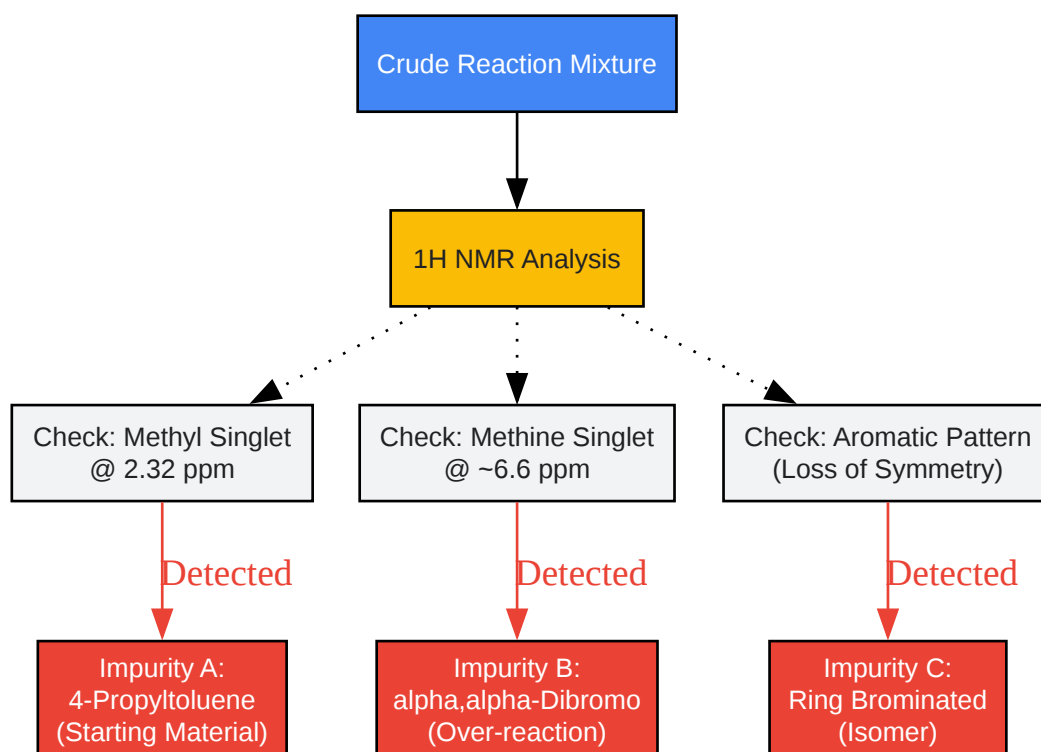
C. Mass Spectrometry (GC-MS)

Ionization: Electron Impact (EI, 70 eV).

- Molecular Ion (m/z 212 and 214): Peaks at m/z 212 and 214 in a 1:1 ratio.^{[1][2][3]}
 - Reasoning: Natural abundance of ^{79}Br (50.7%) and ^{81}Br (49.3%) creates this distinct doublet pattern, confirming the presence of one bromine atom.^{[2][3]}
- Base Peak (m/z 133):^{[1][2][3]}
 - Mechanism:^{[1][7][8][9][10]} Heterolytic cleavage of the C-Br bond generates the stable 4-propyltropylium ion.^{[1][2][3]} This is the dominant fragmentation pathway for benzylic halides.^{[1][2][3]}
- Fragment: m/z 105 (loss of 4-propyl group from propyl chain of the tropylium ion).^{[2][3]}

Quality Control & Impurity Profiling

In a drug development context, three specific impurities must be monitored.



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Figure 2: NMR-based impurity profiling logic for benzylic bromides.

- Starting Material (4-Propyltoluene): Look for the methyl singlet at 2.32 ppm.^{[1][2][3]}
- Hydrolysis Product (Alcohol): If stored improperly, moisture converts the bromide to the alcohol (), appearing as a singlet at 4.65 ppm (shift varies with concentration).^{[1][2][3]}
- Dibromide: Over-bromination leads to , visible as a downfield methine singlet around 6.6 ppm.^{[1][2][3]}

Safety & Handling

- Lachrymator: Benzylic bromides are potent tear agents.^{[1][2][3]} All operations must be performed in a functioning fume hood.^{[1][2][3]}
- Storage: Store at

under inert atmosphere (

or Ar). Add copper wire or silver foil to stabilize against HBr formation.[1][2][3]

- Quenching: Quench spills with aqueous sodium bisulfite () to neutralize active bromine species before disposal.[1][2][3]

References

- BenchChem Technical Support. (2025).
4.48 ppm. BenchChem. [Link](#)[2][3]
- National Institute of Standards and Technology (NIST). Mass Spectrum of 1-bromo-4-propylbenzene (Isomer comparison). NIST Chemistry WebBook, SRD 69.[1][2][3][11] [Link](#)
- Vogel, A. I. (1989).[1][2][3] Vogel's Textbook of Practical Organic Chemistry (5th ed.).[1][2][3] Longman Scientific & Technical.[1][2][3] (Standard protocol for Wohl-Ziegler bromination).
- Sigma-Aldrich. Safety Data Sheet: 4-Propylbenzyl bromide. [Link](#)

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Sources

- 1. Page loading... [guidechem.com]
- 2. 1-(Bromomethyl)-4-propylbenzene | C₁₀H₁₃Br | CID 22246866 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Bromo-4-propylbenzene | C₉H₁₁Br | CID 136374 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. guidechem.com [guidechem.com]
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- 6. prepchem.com [prepchem.com]

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- [9. chem.libretexts.org \[chem.libretexts.org\]](#)
- [10. youtube.com \[youtube.com\]](#)
- [11. Benzene, 1-bromo-4-methyl- \[webbook.nist.gov\]](#)
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